

Pyrimidyn 7: A Technical Guide to its Specificity and Selectivity Profile

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Compound of Interest

Compound Name: Pyrimidyn 7

Cat. No.: B15603592

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Introduction

Pyrimidyn 7 is a potent, cell-permeable small molecule inhibitor of the large GTPase dynamin. It belongs to a class of pyrimidine-based compounds designed to interfere with dynamin-dependent cellular processes, most notably clathrin-mediated endocytosis (CME). This technical guide provides a comprehensive overview of the specificity and selectivity of **Pyrimidyn 7**, presenting key quantitative data, detailed experimental protocols for its characterization, and visualizations of its mechanism of action and relevant cellular pathways.

Specificity and Selectivity Data

The inhibitory activity of **Pyrimidyn 7** has been primarily characterized against dynamin isoforms and its effect on endocytosis. The following tables summarize the available quantitative data.

Table 1: In Vitro Enzymatic Inhibition

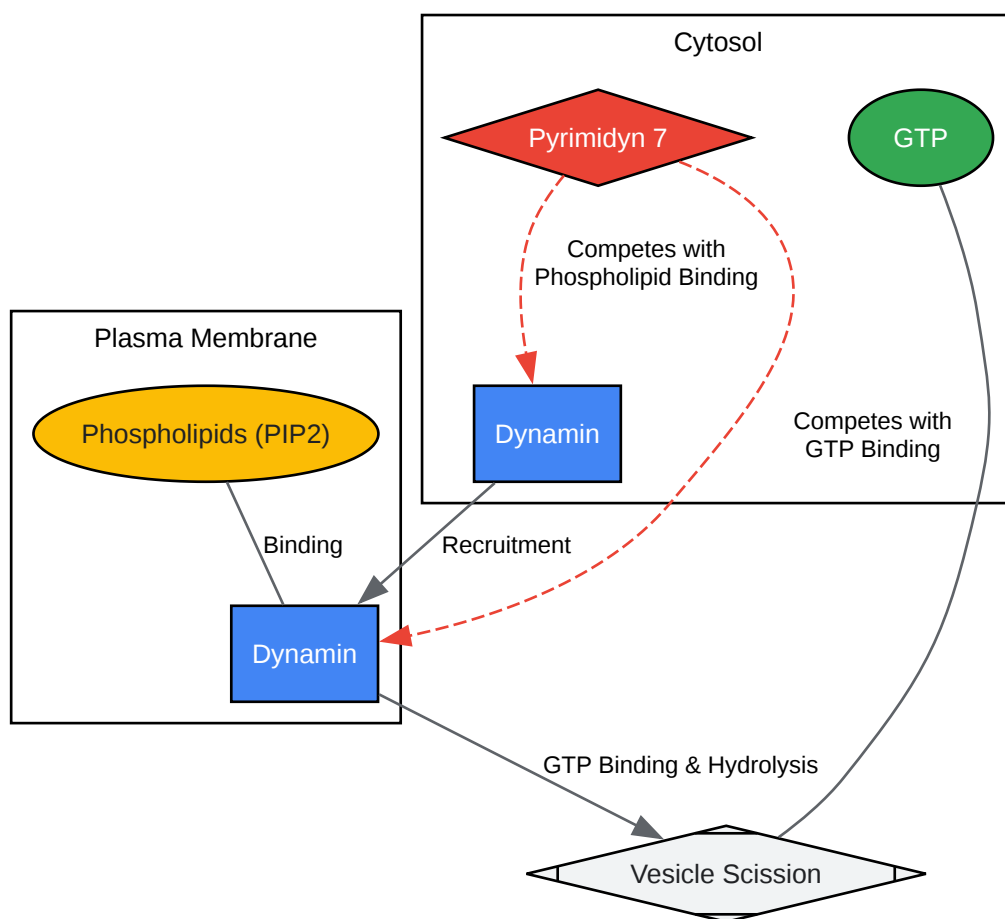
Target	IC50 (μM)	Assay Conditions	Reference
Dynamin I	1.1	Lipid-stimulated GTPase activity assay	[1][2]
Dynamin II	1.8	Lipid-stimulated GTPase activity assay	[1][2]

Table 2: Cellular Activity

Process	IC50 (μM)	Assay	Cell Line(s)	Reference
Clathrin-Mediated Endocytosis (Transferrin uptake)	12.1 ± 2.1	Flow cytometry-based transferrin uptake assay	Various non-neuronal cell lines	[1]
Clathrin-Mediated Endocytosis (EGF uptake)	Not specified	Reversible inhibition observed	Various non-neuronal cell lines	[1]

Mechanism of Action

Pyrimidyn 7 exhibits a dual-action mechanism of inhibition against dynamin I. It acts as a competitive inhibitor with respect to both GTP and phospholipids.[1] This dual mechanism targets two critical aspects of dynamin function: its catalytic GTPase activity and its recruitment to the plasma membrane via phospholipid binding.

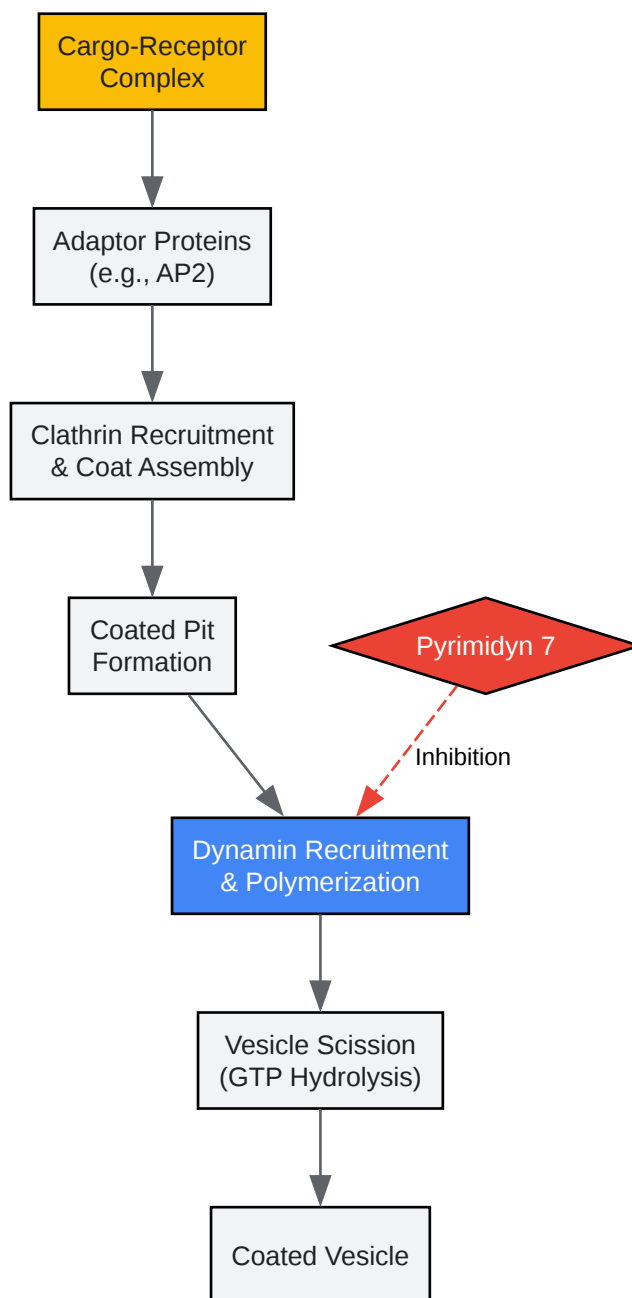


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Caption: Dual inhibitory action of **Pyrimidyn 7** on dynamin.

Signaling Pathway: Clathrin-Mediated Endocytosis

Pyrimidyn 7's primary cellular effect is the inhibition of clathrin-mediated endocytosis, a fundamental process for nutrient uptake, receptor regulation, and synaptic vesicle recycling.



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Caption: Inhibition of Clathrin-Mediated Endocytosis by **Pyrimidyn 7**.

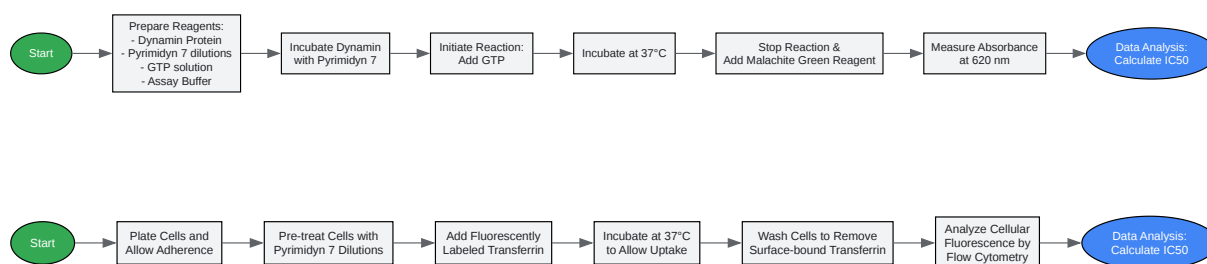
Experimental Protocols

The following are detailed methodologies for the key experiments used to characterize **Pyrimidyn 7**.

Dynamin GTPase Activity Assay (Malachite Green-Based)

This biochemical assay quantifies the GTPase activity of dynamin by measuring the amount of inorganic phosphate (Pi) released upon GTP hydrolysis.

Workflow:



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References

- 1. researchnow.flinders.edu.au [researchnow.flinders.edu.au]
- 2. [medchemexpress.com](https://www.medchemexpress.com) [medchemexpress.com]
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